

Application Notes and Protocols for the Quantification of Propane-2-sulfonamide

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Compound of Interest

Compound Name: Propane-2-sulfonamide

Cat. No.: B152786

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Foreword: A Modern Approach to the Analysis of Propane-2-sulfonamide

Welcome to this comprehensive guide on the analytical quantification of **Propane-2-sulfonamide**. As researchers, scientists, and professionals in drug development, the ability to accurately and reliably measure the concentration of specific molecules is paramount. This document is designed to provide you with not just a set of instructions, but a deeper understanding of the methodologies, the rationale behind the chosen techniques, and the framework for developing and validating robust analytical methods for **Propane-2-sulfonamide**.

Propane-2-sulfonamide, with its simple alkyl sulfonamide structure, presents a unique analytical challenge. While it lacks a strong chromophore for straightforward UV detection at higher wavelengths, its polarity and potential volatility allow for a range of analytical strategies. This guide will explore the primary technique of High-Performance Liquid Chromatography (HPLC) with UV detection, a workhorse in the pharmaceutical industry, and also delve into the more sensitive and specific methods of Ultra-Performance Liquid Chromatography-Tandem Mass Spectrometry (UPLC-MS/MS) and Gas Chromatography-Mass Spectrometry (GC-MS).

Our focus will be on providing practical, field-proven insights, ensuring that each protocol is not just a series of steps, but a self-validating system grounded in scientific principles and regulatory expectations.

Physicochemical Properties of Propane-2-sulfonamide

Before delving into analytical methodologies, a fundamental understanding of the analyte's properties is crucial for method development.

Property	Value	Source
Molecular Formula	C ₃ H ₉ NO ₂ S	[1]
Molecular Weight	123.18 g/mol	[1]
IUPAC Name	propane-2-sulfonamide	[1]
CAS Number	81363-76-0	[1]
Predicted LogP	-0.3	[1]

The low LogP value suggests high water solubility, a key consideration for choosing the appropriate chromatographic conditions, particularly in reversed-phase HPLC.

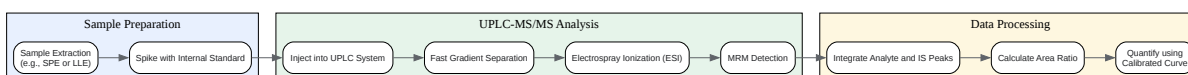
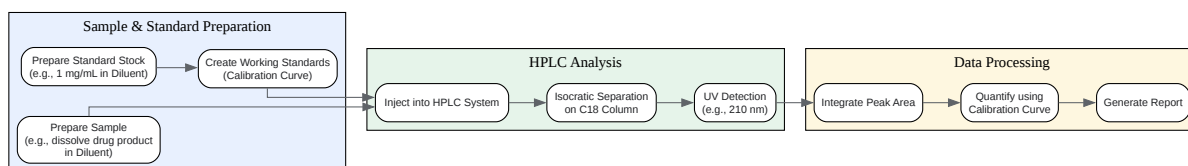
Primary Analytical Technique: High-Performance Liquid Chromatography with UV Detection (HPLC-UV)

HPLC-UV is often the first choice for routine analysis in a quality control environment due to its robustness, cost-effectiveness, and widespread availability. Although **Propane-2-sulfonamide** lacks a strong chromophore, it will exhibit UV absorbance at lower wavelengths (around 200-220 nm).

Rationale for HPLC-UV Method Development

The starting point for this method is adapted from a validated procedure for a structurally similar compound, N-(2-Amino-5-benzoylphenyl)propane-1-sulphonamide, which also utilizes reversed-phase HPLC.[2] The core principle is to use a non-polar stationary phase (like C18) and a polar mobile phase to retain and separate the analyte.

Experimental Workflow for HPLC-UV Analysis



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Sources

- 1. Propane-2-sulfonamide | C₃H₉NO₂S | CID 3549191 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Separation of N-(2-Amino-5-benzoylphenyl)propane-1-sulphonamide on Newcrom R1 HPLC column | SIELC Technologies [sielc.com]
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